Ethyl 2,3-Dichlorobenzoylformate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Ethyl 2,3-dichlorobenzoylformate*
CAS No.:	*180868-99-9*
Cat. No.:	*B067468*

Get Quote

Prepared by a Senior Application Scientist

This technical guide provides a comprehensive overview of **Ethyl 2,3-dichlorobenzoylformate**, a compound with potential applications in drug discovery and chemical synthesis. Given the limited publicly available research on this specific isomer, this document synthesizes established chemical principles and data from analogous compounds to offer a prospective guide on its synthesis, characterization, and potential utility.

Introduction to **Ethyl 2,3-Dichlorobenzoylformate**

Ethyl 2,3-dichlorobenzoylformate, with the CAS Number 180868-99-9, is a halogenated aromatic α-ketoester. Its structure, featuring a dichlorinated benzene ring attached to a glyoxylate functional group, suggests its potential as a versatile chemical intermediate. The presence of two chlorine atoms on the aromatic ring, along with the reactive α-ketoester moiety, makes it an intriguing candidate for the synthesis of novel heterocyclic compounds and as a scaffold in medicinal chemistry. This guide will explore the probable synthetic routes, predicted physicochemical and spectroscopic properties, and potential research avenues for this compound.

© 2026 BenchChem. All rights reserved.

Table 1: Physicochemical Properties of **Ethyl 2,3-dichlorobenzoylformate**

Property	Value	Source
CAS Number	180868-99-9	Inferred from chemical suppliers
Molecular Formula	$C_{10}H_8Cl_2O_3$	Inferred from chemical suppliers
Molecular Weight	247.08 g/mol	Inferred from chemical suppliers
Appearance	Predicted to be a colorless to light yellow oil or solid	Analogy to similar compounds
Boiling Point	Not determined	-
Melting Point	Not determined	-
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone.	General chemical principles

Proposed Synthesis: Friedel-Crafts Acylation

The most plausible and direct method for the synthesis of **Ethyl 2,3-dichlorobenzoylformate** is the Friedel-Crafts acylation of 1,2-dichlorobenzene with ethyl oxalyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride ($AlCl_3$)[1][2]. This electrophilic aromatic substitution reaction introduces the ethyl oxalyl group onto the dichlorinated benzene ring.

Reaction Mechanism and Regioselectivity

The reaction proceeds via the formation of an acylium ion intermediate from ethyl oxalyl chloride and aluminum chloride. This highly electrophilic species is then attacked by the nucleophilic π-electron system of the 1,2-dichlorobenzene ring. The chlorine substituents are ortho, para-directing but also deactivating. The acylation is expected to occur primarily at the 4-position, para to the chlorine at position 1, due to steric hindrance at the other positions. However, some formation of the 3- and 5-isomers is also possible.

© 2026 BenchChem. All rights reserved.

Hypothetical Experimental Protocol

Materials:

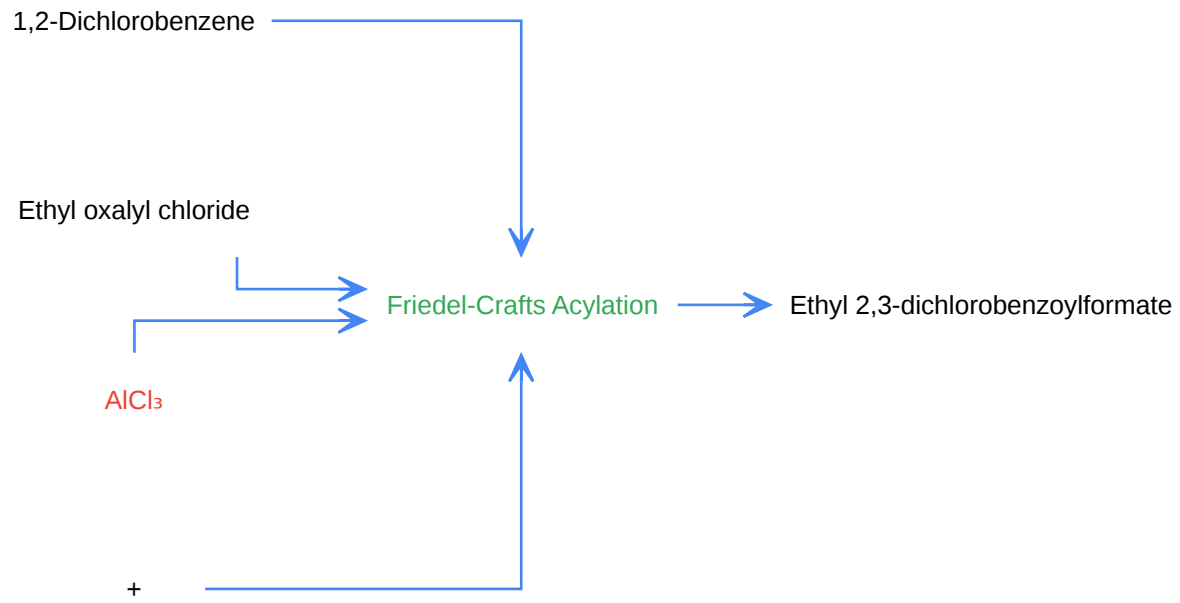
- 1,2-Dichlorobenzene
- Ethyl oxalyl chloride
- Anhydrous aluminum chloride ($AlCl_3$)
- Anhydrous dichloromethane (DCM)
- Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware for anhydrous reactions
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), add anhydrous aluminum chloride (1.1 eq) and anhydrous dichloromethane.
- Cool the suspension to 0 °C in an ice bath.
- Add 1,2-dichlorobenzene (1.0 eq) to the cooled suspension.
- Slowly add ethyl oxalyl chloride (1.0 eq) dropwise from the dropping funnel to the reaction mixture over 30 minutes, maintaining the temperature at 0 °C.

© 2026 BenchChem. All rights reserved.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by slowly pouring the mixture into a beaker of crushed ice and 1M HCl.
- Separate the organic layer using a separatory funnel.
- Extract the aqueous layer with dichloromethane (2 x 50 mL).
- Combine the organic layers and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to isolate **Ethyl 2,3-dichlorobenzoylformate**.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Proposed synthesis of **Ethyl 2,3-dichlorobenzoylformate**.

Predicted Spectroscopic and Physicochemical Characteristics

While experimental spectroscopic data for **Ethyl 2,3-dichlorobenzoylformate** is not readily available, its structural features allow for the prediction of key spectral characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show a triplet for the methyl protons (-CH_3) of the ethyl group around 1.4 ppm and a quartet for the methylene protons (-CH_2-) around 4.4 ppm. The aromatic region should display a complex multiplet pattern for the three protons on the dichlorinated ring, likely between 7.4 and 7.8 ppm.

- ^{13}C NMR: The carbon NMR spectrum will be more complex. Key predicted signals include the methyl carbon around 14 ppm, the methylene carbon around 62 ppm, and the two carbonyl carbons of the α-ketoester group between 160 and 190 ppm. The six aromatic carbons will appear in the 125-140 ppm range, with their exact shifts influenced by the chlorine substituents.

Infrared (IR) Spectroscopy

The IR spectrum should exhibit characteristic absorption bands for the functional groups present in the molecule. Strong carbonyl (C=O) stretching bands are expected around 1730 cm^{-1} for the ester and 1680 cm^{-1} for the ketone. C-O stretching bands for the ester will be visible in the 1200-1300 cm^{-1} region. Aromatic C=C stretching vibrations will appear in the 1450-1600 cm^{-1} range, and C-Cl stretching bands will be present in the fingerprint region below 800 cm^{-1}.

Mass Spectrometry (MS)

The mass spectrum should show a molecular ion peak (M^+) at m/z 246 and a prominent M+2 peak of approximately two-thirds the intensity of the M^+ peak, which is characteristic of compounds containing two chlorine atoms. Fragmentation patterns would likely involve the loss of the ethoxy group (-OCH_2CH_3) and the carbonyl group (-CO).

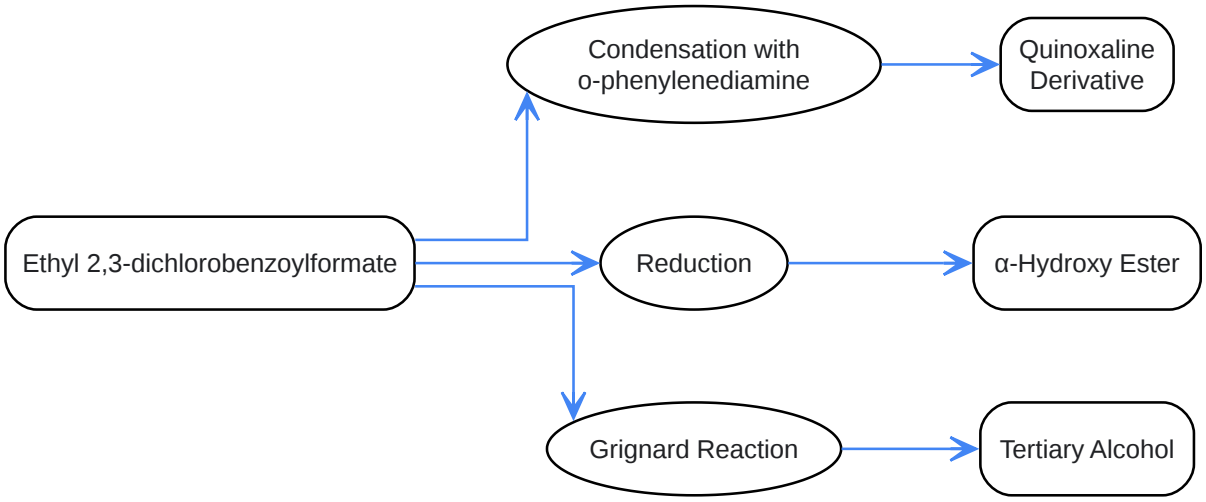
© 2026 BenchChem. All rights reserved.

Potential Reactivity and Applications

The chemical reactivity of **Ethyl 2,3-dichlorobenzoylformate** is dictated by its functional groups: the α-ketoester moiety and the dichlorinated aromatic ring.

Reactivity of the α-Ketoester Group

The α-ketoester functionality is highly versatile and can participate in a variety of chemical transformations. It can undergo nucleophilic addition at the ketone carbonyl, condensation reactions, and can be a precursor for the synthesis of various heterocyclic systems like quinoxalines, hydantoins, and oxazoles. This makes it a valuable building block in synthetic organic chemistry and for the generation of compound libraries for drug screening.



Click to download full resolution via product page

Caption: Potential derivatization pathways for **Ethyl 2,3-dichlorobenzoylformate**.

Influence of the Dichloro-Substituents

The two chlorine atoms on the benzene ring are electron-withdrawing, which can influence the reactivity of the carbonyl groups and the aromatic ring itself. These substituents can also serve as handles for further functionalization through cross-coupling reactions.

Potential Applications in Drug Development and Agrochemicals

© 2026 BenchChem. All rights reserved.

Many biologically active compounds contain dichlorinated aromatic moieties. For instance, derivatives of dichlorophenylpiperazine are used in pharmaceuticals[3]. Furthermore, various chlorinated esters and their derivatives have applications in the agrochemical industry[4]. The unique combination of a dichlorinated phenyl ring and an α-ketoester in **Ethyl 2,3-dichlorobenzoylformate** suggests its potential as a scaffold for developing new therapeutic agents or agrochemicals. Further research is needed to explore its biological activity profile.

Conclusion and Future Research Directions

Ethyl 2,3-dichlorobenzoylformate is a chemical entity with significant potential for applications in organic synthesis and medicinal chemistry. However, a notable gap exists in the scientific literature regarding its synthesis, characterization, and biological evaluation.

Future research should focus on:

- Definitive Synthesis and Characterization: The development and optimization of a reliable synthetic protocol, followed by comprehensive spectroscopic characterization (NMR, IR, MS, and elemental analysis) to establish a complete and verified profile of the compound.
- Exploration of Chemical Reactivity: A systematic study of its reactivity, particularly in the context of heterocyclic synthesis, would be highly valuable.
- Biological Screening: Screening for a wide range of biological activities, including but not limited to, anticancer, antimicrobial, and enzyme inhibitory activities, could uncover potential therapeutic applications.

This technical guide serves as a foundational document to stimulate and guide future research into this promising, yet understudied, chemical compound.

References

- Google Patents.
- Der Pharma Chemica. Synthesis of ethyl [(1, 3-benzothiazol-2-yl) sulfanyl] acetate derivatives by greener techniques. [Link]
- Google Patents. CN102807536B - Preparation method of 1-(2,3-dichlorophenyl) piperazine hydrochloride.

© 2026 BenchChem. All rights reserved.

- National Institutes of Health. Synthesis and Antiplatelet Activity Evaluation of a Group of Novel Ethyl Acetoacetate Phenylhydrazone Derivatives. [Link]
- Chemguide. The Reaction of Acyl Chlorides with Benzene. [Link]
- ResearchGate. Synthesis and biological activity of some novel N-dichloroacetyl-2,3-dihydrobenzoxazole derivatives. [Link]
- Doc Brown's Chemistry. Infrared Spectroscopy - Index of Infrared Spectra. [Link]
- ScienceMadness.org. Problem with Friedel Crafts acylation using Oxalyl chloride. [Link]
- PubMed. Biological Activities of Novel Derivatives of Differentiation-Inducing Factor 3 from Dictyostelium discoideum. [Link]
- National Institute of Standards and Technology. Ethyl ether. [Link]
- ResearchGate. Synthesis, crystal and molecular structure of ethyl 2-(4-chlorobenzylidene)-3-oxobutanoate: Studies on antioxidant, antimicrobial activities and molecular docking. [Link]
- The Royal Society of Chemistry. Supporting information - Polymer Supported Pd Catalyzed Carbonylation of Aryl Bromides for the Synthesis of Aryl esters and amides. [Link]
- ResearchGate. Synthesis and Biological Activity of Thiazole Dithiocarbamate Derivatives. [Link]
- Organic Syntheses. ethyl diazoacetate. [Link]
- Organic Syntheses. Hexafluoro-2-propanol-promoted Intramolecular Friedel-Crafts Acylation. [Link]
- Chemistry LibreTexts. Friedel-Crafts Reactions. [Link]
- ResearchGate. FT-IR and FT-Raman Spectral Investigation and DFT Computations of Pharmaceutical Important Molecule: Ethyl 2-(4-Benzoyl-2,5- Dimethylphenoxy) Acetate. [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. Identification of isobaric product ions in electrospray ionization mass spectra of fentanyl using multistage mass spectrometry and deuterium labeling. [Link]
- PubMed. Determination of fatty acid ethyl esters in dried blood spots by LC-MS/MS as markers for ethanol intake: application in a drinking study. [Link]
- National Institutes of Health. Synthesis and structure–activity relationships for some novel diflapolin derivatives with benzimidazole subunit. [Link]
- ResearchGate. Chemical Biology. [Link]
- The Royal Society of Chemistry. Supporting Information - 1H NMR and 13C NMR spectra. [Link]
- ResearchGate. A Sensitive Method for the Rapid Determination of Underivatized Ethyl Carbamate in Fortified Wine by Liquid Chromatography-Electrospray Tandem Mass Spectrometry. [Link]
- University of Michigan. Experiment 1: Friedel-Crafts Acylation. [Link]
- PubChem. Ethyl Cinnamate. [Link]
- The Royal Society of Chemistry. Supporting Information - Spectral Data of Products. [Link]
- PubChem. Ethyl 2,2-dimethylhydrocinnamal. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemguide.co.uk [chemguide.co.uk]
- 2. chem.libretexts.org [chem.libretexts.org]

- 3. CN102807536B - Preparation method of 1-(2,3-dichlorophenyl) piperazine hydrochloride - Google Patents [patents.google.com]
- 4. CN105061210A - Preparation method for ethyl 2-chloroacetoacetate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Ethyl 2,3-Dichlorobenzoylformate: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b067468/docs#ethyl-2-3-dichlorobenzoylformate-a-technical-guide-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.